

2-(Trifluoromethoxy)benzenesulfonamide molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

2-

Compound Name: (Trifluoromethoxy)benzenesulfona
mide

Cat. No.: B1304635

[Get Quote](#)

Technical Guide: 2-(Trifluoromethoxy)benzenesulfonamide

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(Trifluoromethoxy)benzenesulfonamide is a fluorinated aromatic sulfonamide that serves as a critical intermediate in the synthesis of various agrochemicals and has potential applications in pharmaceutical development. Its trifluoromethoxy group imparts unique properties, including increased lipophilicity and metabolic stability, making it an attractive building block for novel bioactive molecules. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and its primary role in the development of acetolactate synthase (ALS) inhibiting herbicides.

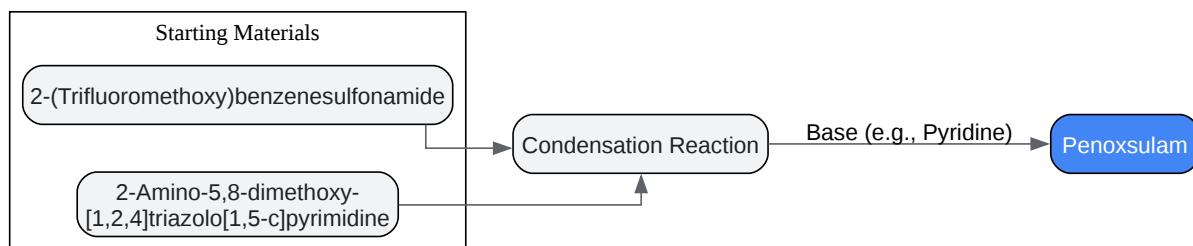
Chemical and Physical Properties

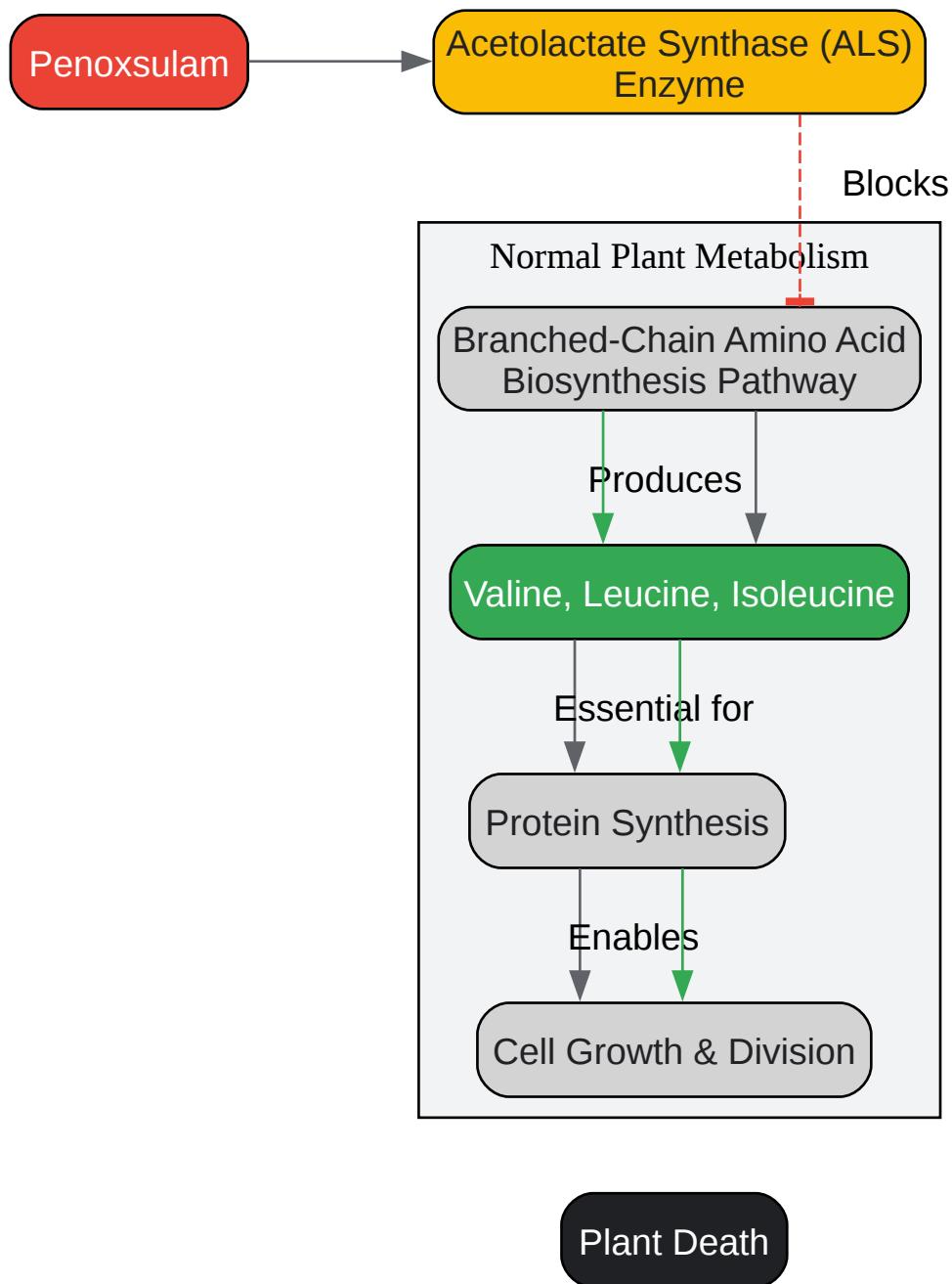
2-(Trifluoromethoxy)benzenesulfonamide is a white to light yellow crystalline powder.^[1] Key quantitative data for this compound are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₇ H ₆ F ₃ NO ₃ S	[1][2]
Molecular Weight	241.19 g/mol	[2]
CAS Number	37526-59-3	[2]
Melting Point	185 - 190 °C	[1]
Appearance	White to light yellow to light orange powder to crystal	[1]
Purity	≥ 98% (GC)	[1]

Synthesis of 2-(Trifluoromethoxy)benzenesulfonamide

A common synthetic route to **2-(Trifluoromethoxy)benzenesulfonamide** involves a multi-step process starting from 2-(trifluoromethoxy)aniline. The general workflow is depicted below.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Amino acid synthesis inhibitor herbicides | UMN Extension [extension.umn.edu]
- 2. An introduction to ALS-inhibiting herbicides - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2-(Trifluoromethoxy)benzenesulfonamide molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1304635#2-trifluoromethoxy-benzenesulfonamide-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com